

A Technical Guide to Barium-135 Nuclear Magnetic Resonance Spectroscopy

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Barium-135** Nuclear Magnetic Resonance (NMR) spectroscopy. While direct applications in drug development signaling pathways are not widely documented, this guide serves as a core reference for understanding the fundamental principles and practical aspects of 135Ba NMR. This information is valuable for researchers in materials science, and for those in the pharmaceutical sciences who may encounter barium in formulations, as contrast agents, or in biological systems.

Core Nuclear Properties of Barium-135

Barium-135 is one of two naturally occurring NMR-active isotopes of barium. Its nuclear properties are summarized in the table below, with comparative data for 137Ba, the other NMR-active isotope.



Property	Barium-135 (135Ba)	Barium-137 (137Ba)
Spin (I)	3/2	3/2
Natural Abundance (%)	6.592[1]	11.23
Gyromagnetic Ratio (γ) (107 rad T-1 s-1)	2.6755[1][2]	3.5575[2]
Quadrupole Moment (Q) (barn)	+0.153 to +0.16[3][4]	+0.245
Resonance Frequency at 1 T (MHz)	4.2617[3]	-
Resonance Frequency at 2.3488 T (MHz)	-9.934	-11.113
Relative Sensitivity (vs. 1H)	0.00501[3]	0.00686
Reference Compound	0.5 M BaCl2 in D2O	0.5 M BaCl2 in D2O

Both 135Ba and 137Ba are quadrupolar nuclei, which often results in broad NMR signals, particularly in asymmetric environments.[5] While 137Ba is generally more sensitive, 135Ba can offer narrower signals, which may be advantageous in certain applications where resolution is a key concern.[1][5] However, the chemical shift range for barium is typically very narrow, often smaller than the linewidth of the signals.[1][5]

Experimental Protocols

The acquisition of high-quality 135Ba NMR spectra requires careful consideration of the sample preparation and spectrometer setup. The following provides a general framework for both solution and solid-state 135Ba NMR experiments.

Solution-State 135Ba NMR

Solution-state 135Ba NMR is primarily used to study the behavior of barium ions in solution, including their binding properties, through the analysis of relaxation rates.[5]

Sample Preparation:



- Solvent Selection: Choose a solvent in which the barium salt is highly soluble and which
 does not interfere with the 135Ba signal. Deuterated water (D2O) is commonly used for
 aqueous systems.
- Concentration: Due to the low sensitivity of 135Ba, a relatively high concentration of the barium salt is required, typically in the range of 0.5 M to 1 M.[5]
- Reference Standard: A 0.5 M solution of BaCl2 in D2O is a commonly used reference compound.[1]
- pH Adjustment: The pH of the solution should be adjusted to ensure the stability of the barium species of interest.
- Filtering: The final solution should be filtered to remove any particulate matter that could degrade the spectral quality.

Spectrometer Setup and Data Acquisition:

- Probe Tuning: The NMR probe must be carefully tuned to the 135Ba resonance frequency for the specific magnetic field strength of the spectrometer.
- Pulse Sequence: A simple pulse-acquire sequence is typically sufficient for routine spectra.
- Acquisition Parameters:
 - Spectral Width: A wide spectral width should be used initially to ensure the signal is captured, and then optimized.
 - Acquisition Time: An appropriate acquisition time should be set to achieve the desired resolution.
 - Relaxation Delay: The relaxation delay (d1) should be set to at least 5 times the spin-lattice relaxation time (T1) of the 135Ba nucleus to ensure full relaxation between scans.
 The T1 for the reference compound (0.5 M BaCl2 in D2O) is very short, around 0.00022 s.
 [1]



- Number of Scans: A large number of scans will be necessary to achieve an adequate signal-to-noise ratio due to the low sensitivity of 135Ba.
- Temperature Control: The sample temperature should be precisely controlled throughout the experiment, as temperature can affect both the chemical shift and relaxation times.

Solid-State 135Ba NMR

Solid-state 135Ba NMR is a powerful tool for probing the local environment of barium atoms in solid materials, such as ceramics, glasses, and inorganic compounds. The spectra are often dominated by the second-order quadrupolar interaction.

Sample Preparation:

- Sample Purity: The sample should be of high purity to avoid interference from paramagnetic impurities which can significantly broaden the NMR signal.
- Sample Packing: The powdered sample should be packed uniformly into the NMR rotor to ensure stable magic-angle spinning (MAS).

Spectrometer Setup and Data Acquisition (based on a study of β-Barium Borate):

- Magnetic Field Strength: High magnetic fields are advantageous for 135Ba solid-state NMR
 as they increase both the signal-to-noise ratio and the resolution by reducing the secondorder quadrupolar broadening. A field of 21.1 T has been successfully used.
- Probe: A solid-state NMR probe capable of magic-angle spinning is required.
- Magic-Angle Spinning (MAS): While MAS can average some anisotropic interactions, the broad quadrupolar patterns of 135Ba are often best observed under static (non-spinning) conditions.
- Pulse Sequence: A simple one-pulse experiment or a quadrupolar echo sequence can be employed.
- Data Acquisition:



- Static Spectra: For materials with large quadrupolar coupling constants, static spectra are
 often acquired to observe the full powder pattern. In a study on β-Barium Borate, a static
 135Ba spectrum was acquired at 21.1 T.
- Quadrupolar Coupling Constant Measurement: From the static spectrum, the quadrupolar coupling constant (Cq) can be measured. For 135Ba in β-Barium Borate, a Cq of 14.9 MHz was determined.

Experimental and Logical Workflows

The following diagrams illustrate the general workflow for a 135Ba NMR experiment and the logical relationship between key NMR parameters.

Caption: General experimental workflow for 135Ba NMR spectroscopy.

Caption: Logical relationships between 135Ba NMR parameters.

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